

Introduction: A Novel Building Block for Modern Drug Discovery

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Compound of Interest

Compound Name: *Methyl 4-aminooxane-4-carboxylate*

CAS No.: 184698-41-7

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In the landscape of medicinal chemistry, the pursuit of novel molecular scaffolds that can enhance the pharmacological properties of drug candidates is relentless. Saturated heterocyclic rings, such as the oxane (tetrahydropyran) motif, have garnered significant attention for their ability to improve aqueous solubility, modulate lipophilicity, and provide stable, three-dimensional structures for interaction with biological targets.^{[1][2][3][4]} When combined with the versatile α -amino acid functionality, these scaffolds become powerful building blocks for the synthesis of innovative therapeutics.

Methyl 4-aminooxane-4-carboxylate is one such building block, incorporating a tetrahydropyran ring, a primary amine, and a methyl ester at the C4 position. This unique arrangement offers multiple points for further chemical modification, making it a highly attractive starting material for the development of new chemical entities in areas such as oncology, neurology, and infectious diseases.^[2]

However, the efficient and scalable synthesis of such substituted heterocyclic amino acids presents considerable challenges. This application note provides a detailed, robust, and scalable protocol for the synthesis of **Methyl 4-aminooxane-4-carboxylate**, designed for

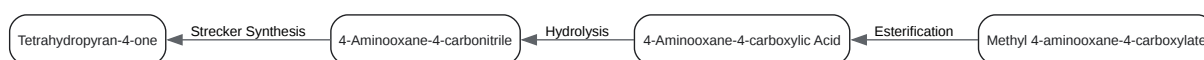
researchers, scientists, and drug development professionals. The described methodology is based on the well-established Strecker synthesis, followed by hydrolysis and esterification, offering a practical and cost-effective route from readily available starting materials.

Synthetic Strategy: A Three-Step Approach to the Target Molecule

The chosen synthetic route is a classic yet highly effective three-step sequence starting from the commercially available tetrahydropyran-4-one. This strategy is predicated on its reliability, scalability, and the well-understood nature of each chemical transformation.

Retrosynthetic Analysis:

The synthesis begins with a retrosynthetic disconnection of the target molecule. The final esterification step is straightforward. The core α -amino acid structure points towards a Strecker synthesis, a powerful method for preparing α -aminonitriles from ketones.



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Figure 1: Retrosynthetic analysis of **Methyl 4-aminooxane-4-carboxylate**.

Overall Workflow:

The forward synthesis, therefore, involves:

- Strecker Reaction: Formation of the α -aminonitrile intermediate from tetrahydropyran-4-one.
- Hydrolysis: Conversion of the nitrile group to a carboxylic acid.
- Esterification: Formation of the final methyl ester product.



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Figure 2: Overall synthetic workflow.

Detailed Experimental Protocols

Safety Precautions: This synthesis involves highly toxic sodium cyanide and corrosive acids. All steps must be performed in a well-ventilated fume hood by trained personnel wearing appropriate personal protective equipment (PPE), including safety goggles, a lab coat, and chemical-resistant gloves. A cyanide antidote kit should be readily available.

Part A: Synthesis of 4-Aminooxane-4-carbonitrile

This step utilizes the Strecker reaction to form the key α -aminonitrile intermediate.

Reaction Scheme:

(Illustrative image - a real diagram would show the chemical structures)

Materials and Reagents:

Reagent	Molar Mass (g/mol)	Quantity (g)	Moles (mol)	Molar Eq.
Tetrahydropyran-4-one	100.12	100.0	1.00	1.0
Ammonium Chloride (NH ₄ Cl)	53.49	64.2	1.20	1.2
Sodium Cyanide (NaCN)	49.01	58.8	1.20	1.2
Deionized Water	-	400 mL	-	-
Dichloromethane (DCM)	-	500 mL	-	-

Protocol:

- To a 1 L three-necked round-bottom flask equipped with a mechanical stirrer, a dropping funnel, and a thermometer, add deionized water (200 mL) and ammonium chloride (64.2 g, 1.20 mol). Stir until all solids have dissolved.
- Add tetrahydropyran-4-one (100.0 g, 1.00 mol) to the solution.
- In a separate beaker, carefully dissolve sodium cyanide (58.8 g, 1.20 mol) in deionized water (200 mL). Caution: Highly toxic!
- Cool the reaction flask to 0-5 °C using an ice-water bath.
- Slowly add the sodium cyanide solution to the reaction mixture via the dropping funnel over 1-2 hours, ensuring the internal temperature does not exceed 10 °C.
- After the addition is complete, allow the reaction mixture to slowly warm to room temperature and stir for 18-24 hours.
- Monitor the reaction progress by TLC or GC-MS until the starting ketone is consumed.
- Once the reaction is complete, transfer the mixture to a separatory funnel and extract the product with dichloromethane (3 x 150 mL).
- Combine the organic layers, wash with brine (100 mL), and dry over anhydrous sodium sulfate.
- Filter the drying agent and concentrate the filtrate under reduced pressure to yield 4-aminooxane-4-carbonitrile as a crude oil or low-melting solid. This intermediate is often used in the next step without further purification.

Part B: Hydrolysis to 4-Aminooxane-4-carboxylic Acid Hydrochloride

The aminonitrile is hydrolyzed under acidic conditions to yield the corresponding amino acid.

Protocol:

- Carefully add the crude 4-aminooxane-4-carbonitrile from the previous step to a 1 L round-bottom flask equipped with a reflux condenser.
- Add concentrated hydrochloric acid (37%, 400 mL) to the flask. Caution: Corrosive!
- Heat the mixture to reflux (approximately 100-110 °C) and maintain for 12-18 hours. The reaction progress can be monitored by the cessation of ammonia evolution (test with moist pH paper at the top of the condenser).
- After completion, cool the reaction mixture to room temperature, then further cool in an ice bath to 0-5 °C.
- The product, 4-aminooxane-4-carboxylic acid hydrochloride, will precipitate as a white solid.
- Collect the solid by vacuum filtration and wash the filter cake with a small amount of cold acetone (2 x 50 mL).
- Dry the product in a vacuum oven at 50 °C to a constant weight.

Part C: Esterification to Methyl 4-aminooxane-4-carboxylate Hydrochloride

The final step involves a classic Fischer esterification using methanol and a catalyst. Thionyl chloride is used here as it reacts with methanol to form HCl in situ, which catalyzes the reaction and also acts as a dehydrating agent.

Materials and Reagents:

Reagent	Molar Mass (g/mol)	Quantity	Moles (mol)	Molar Eq.
4-Aminooxane-4-carboxylic Acid HCl	181.61	1.0 (from B)	1.0	1.0
Methanol (anhydrous)	32.04	500 mL	-	-
Thionyl Chloride (SOCl ₂)	118.97	87 mL (143 g)	1.2	1.2
Diethyl Ether (anhydrous)	-	500 mL	-	-

Protocol:

- To a 1 L three-necked round-bottom flask equipped with a magnetic stirrer, a dropping funnel, and a reflux condenser with a gas outlet connected to a scrubber (to neutralize HCl and SO₂ gas), add anhydrous methanol (500 mL).
- Cool the methanol to 0 °C in an ice-salt bath.
- Slowly add thionyl chloride (87 mL, 1.2 mol) via the dropping funnel over 1 hour, maintaining the temperature below 10 °C. Caution: Highly exothermic and corrosive!
- After the addition is complete, add the 4-aminooxane-4-carboxylic acid hydrochloride (1.0 mol) portion-wise to the acidic methanol solution.
- Once the addition is complete, remove the ice bath and heat the reaction mixture to reflux for 6-8 hours.
- Monitor the reaction by TLC until the starting amino acid is no longer visible.
- Cool the reaction mixture to room temperature and then concentrate under reduced pressure to remove the excess methanol and SOCl₂.

- Add anhydrous diethyl ether (500 mL) to the resulting residue and stir vigorously. The product, **Methyl 4-aminooxane-4-carboxylate** hydrochloride, will precipitate as a white crystalline solid.
- Collect the solid by vacuum filtration, wash with cold diethyl ether (2 x 100 mL), and dry in a vacuum oven at 40 °C.

Characterization and Quality Control

The final product should be characterized to confirm its identity and purity.

Analysis	Expected Results
Appearance	White to off-white crystalline solid
¹ H NMR (400 MHz)	Peaks corresponding to the oxane ring protons, the methyl ester singlet (~3.8 ppm), and broad signals for the amine protons.
¹³ C NMR (100 MHz)	Resonances for the ester carbonyl (~170 ppm), the quaternary carbon (~60 ppm), the oxane carbons, and the methyl ester carbon (~53 ppm).
Mass Spec (ESI+)	[M+H] ⁺ corresponding to the free base (m/z = 160.09).
HPLC Purity	>98%
Melting Point	A sharp melting point should be observed for the hydrochloride salt.

Scale-Up Considerations

- Thermal Management: All three steps have significant thermal events. The addition of sodium cyanide, the hydrolysis quench, and the addition of thionyl chloride are all exothermic and require careful temperature control, especially on a larger scale.

- **Reagent Handling:** The safe handling and quenching of large quantities of sodium cyanide and thionyl chloride are critical. Ensure appropriate engineering controls and waste disposal procedures are in place.
- **Product Isolation:** On a large scale, filtration and drying times will increase. The use of a centrifuge for solid isolation may be more efficient than vacuum filtration.
- **Alternative Esterification:** For very large scales, using a solid acid catalyst (e.g., Amberlyst-15) instead of thionyl chloride can simplify work-up and reduce corrosive waste streams.

This detailed protocol provides a solid foundation for the large-scale synthesis of **Methyl 4-aminooxane-4-carboxylate**, a valuable building block for advancing drug discovery programs.

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